

Application Notes and Protocols for L-156903 in Cell Culture

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Compound of Interest

Compound Name: L-156903

Cat. No.: B1673692

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Introduction

L-156903 is a potent and selective non-peptide antagonist of the vasopressin V1a receptor. The vasopressin V1a receptor, a G protein-coupled receptor (GPCR), is a key mediator of the physiological effects of arginine vasopressin (AVP) in the central nervous system and periphery. Its involvement in various physiological processes, including social behavior, anxiety, and cardiovascular function, makes it a significant target for drug discovery and development. These application notes provide a comprehensive guide for the dissolution and use of **L-156903** in in vitro cell culture experiments, ensuring reliable and reproducible results.

Physicochemical and Solubility Data

Proper dissolution of **L-156903** is critical for accurate in vitro studies. Due to its hydrophobic nature, careful selection of a solvent is necessary. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **L-156903**.

Property	Data
Molecular Formula	C ₃₅ H ₄₁ N ₇ O ₅ S
Molecular Weight	671.81 g/mol
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Storage of Powder	Store at -20°C for up to 3 years or at 4°C for up to 2 years.
Storage of Solution	Store stock solutions in DMSO at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles. [1]

Experimental Protocols

Preparation of L-156903 Stock Solution

Materials:

- **L-156903** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol:

- **Equilibrate:** Allow the **L-156903** powder vial to reach room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **L-156903** powder in a sterile microcentrifuge tube.

- **Dissolution:** Add the appropriate volume of cell culture grade DMSO to achieve the desired stock solution concentration (e.g., 10 mM).
- **Mixing:** Vortex the solution thoroughly until the **L-156903** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Application of L-156903 to Cell Cultures

Important Considerations:

- **DMSO Toxicity:** High concentrations of DMSO can be toxic to cells. It is crucial to ensure the final concentration of DMSO in the cell culture medium is kept to a minimum, typically below 0.5%, with 0.1% being preferable for most cell lines to avoid off-target effects.^{[2][3][4][5]} A vehicle control (media with the same final concentration of DMSO as the experimental conditions) should always be included in experiments.
- **Cell Line Variability:** The sensitivity of different cell lines to DMSO can vary. It is recommended to perform a preliminary dose-response experiment to determine the optimal, non-toxic concentration of DMSO for the specific cell line being used.

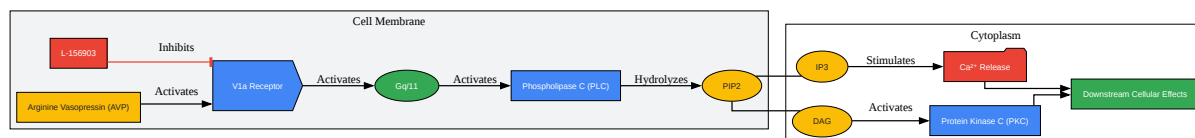
Protocol:

- **Thaw Stock Solution:** Thaw an aliquot of the **L-156903** DMSO stock solution at room temperature.
- **Prepare Intermediate Dilutions (if necessary):** Depending on the desired final concentration, it may be necessary to prepare intermediate dilutions of the stock solution in sterile cell culture medium or a suitable buffer (e.g., PBS).
- **Treatment of Cells:** Add the appropriate volume of the **L-156903** solution to the cell culture wells to achieve the desired final concentration. Gently mix the plate to ensure even distribution of the compound.

- Incubation: Incubate the cells for the desired experimental duration under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Vehicle Control: In parallel, treat a set of cells with an equivalent volume of the vehicle (cell culture medium containing the same final concentration of DMSO) to serve as a negative control.

Signaling Pathway of the Vasopressin V1a Receptor

L-156903 acts as an antagonist to the vasopressin V1a receptor. The binding of the endogenous ligand, arginine vasopressin (AVP), to the V1a receptor initiates a signaling cascade through the Gq/11 family of G proteins. This leads to the activation of phospholipase C (PLC), which subsequently hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ diffuses through the cytoplasm and binds to its receptor on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺). Concurrently, DAG activates protein kinase C (PKC). **L-156903** blocks these downstream effects by preventing the initial binding of AVP to the V1a receptor.





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